

# A Comparative Environmental Impact Assessment: Triticonazole vs. Older Fungicides

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## Compound of Interest

Compound Name: *Triticonazole*

Cat. No.: *B8074066*

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A detailed guide for researchers, scientists, and drug development professionals evaluating the environmental profiles of agricultural fungicides.

This guide provides a comprehensive comparison of the environmental impact of the triazole fungicide **Triticonazole** against two older, broad-spectrum fungicides: Chlorothalonil and Mancozeb. The following sections present quantitative data on their ecotoxicity, environmental fate, and bioaccumulation potential. Detailed experimental protocols based on OECD guidelines are also provided to ensure a clear understanding of the data's context.

## Executive Summary

**Triticonazole**, a systemic triazole fungicide, generally exhibits a lower acute toxicity to a range of aquatic organisms compared to the older contact fungicides, Chlorothalonil and Mancozeb. However, its persistence in soil can be significantly longer. Chlorothalonil is characterized by its high acute toxicity to aquatic life, although it tends to degrade more rapidly in aquatic environments. Mancozeb also demonstrates considerable aquatic toxicity and has a variable persistence in soil. The choice of fungicide should, therefore, be guided by a careful consideration of the specific environmental compartments at risk.

## Data Presentation: Quantitative Comparison

The following tables summarize the key environmental impact parameters for **Triticonazole**, Chlorothalonil, and Mancozeb.

Table 1: Acute Aquatic Ecotoxicity

Fungicide	Organism	Endpoint (Duration)	Value (mg/L)	Citation(s)
Triticonazole	Danio rerio (Zebrafish)	EC50 (not specified)	5.06	[1]
Daphnia magna	EC50 (not specified)	1.22	[1]	
Lemna minor (Duckweed)	EC50 (7 days)	11.631	[1]	
Chlorella pyrenoidosa (Green Algae)	EC50 (not specified)	1.94	[1]	
Chlorothalonil	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	0.0105 - 0.076	[2][3]
Daphnia magna	LC50 (48h)	0.13 - 0.20	[3]	
Crassostrea virginica (Eastern Oyster)	EC50 (96h, shell growth)	0.0073	[2]	
Scenedesmus subspicatus (Green Algae)	LC50 (96h)	0.525	[2]	
Mancozeb	Lophosilurus alexandri (Pacamã)	LC50 (96h)	2.29	[4]
Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	0.076	[3]	
Daphnia magna	EC50 (48h)	0.13 - 0.20	[3]	

Table 2: Chronic Aquatic Ecotoxicity

Fungicide	Organism	Endpoint (Duration)	Value (µg/L)	Citation(s)
Triticonazole	Data not readily available in summarized format	-	-	
Chlorothalonil	Oncorhynchus mykiss (Rainbow Trout)	NOEC	0.35	[5]
Daphnia magna	LOEC (22d)	1.8	[2]	
Mancozeb	Pimephales promelas (Fathead minnow)	NOEC	Data not readily available in summarized format	

Table 3: Environmental Fate - Persistence

Fungicide	Compartment	Endpoint	Value (days)	Citation(s)
Triticonazole	Soil (aerobic)	DT50	81 - 715	[6]
Aquatic (aerobic)	Half-life	210	[6]	
Soil (field)	DT90	329 - 803	[7]	
Chlorothalonil	Soil (field)	DT50	~47 (range 0.33 - 246)	[8]
Aquatic (water/sediment)	DT50	5.3 (range 0.8 - 6.87)	[8]	
Water (aerated, 15°C)	Half-life	7.7	[2]	
Mancozeb	Soil (aerobic)	DT50	< 2	[9][10]
Soil (field)	Half-life	1 - 7	[10]	
Water (pH 7)	Half-life	< 1 - 2	[10]	

Table 4: Bioaccumulation Potential

Fungicide	Organism	Endpoint	Value	Citation(s)
Triticonazole	Lepomis macrochirus (Bluegill sunfish)	BCF	Data not readily available in summarized format	[5]
Chlorothalonil	Aquatic Organisms	BCF	9.4 - 264	
Algae	BCF	270	[2]	
Fish	BCF	up to 3,000	[11]	
Mancozeb	Aquatic Organisms	log Kow	1.33 (low potential)	[12]

## Experimental Protocols

The ecotoxicity data presented in this guide are primarily derived from studies following standardized testing guidelines established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different studies and chemicals. The most relevant guidelines for the data presented are summarized below.

### OECD 203: Fish, Acute Toxicity Test

This guideline details a 96-hour test to assess the acute toxicity of a substance to fish.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Test Organism: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Procedure: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system.[\[15\]](#) Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[13\]](#)[\[15\]](#)
- Endpoint: The primary endpoint is the median lethal concentration (LC50), which is the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period.[\[14\]](#)[\[15\]](#)

### OECD 202: Daphnia sp., Acute Immobilisation Test

This 48-hour test evaluates the acute toxicity of a substance to planktonic crustaceans.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Test Organism: *Daphnia magna* is the most commonly used species.[\[17\]](#)[\[19\]](#)
- Procedure: Young daphnids (<24 hours old) are exposed to a series of concentrations of the test substance.[\[18\]](#)[\[19\]](#) The number of immobilized daphnids is recorded at 24 and 48 hours.[\[18\]](#) Immobilisation is defined as the inability to swim after gentle agitation.[\[17\]](#)
- Endpoint: The main endpoint is the median effective concentration (EC50), which is the concentration that causes immobilization in 50% of the daphnids within 48 hours.[\[18\]](#)

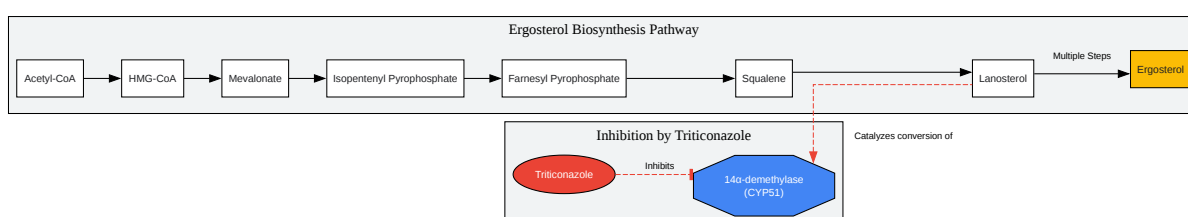
## OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This 72-hour test assesses the effect of a substance on the growth of freshwater algae.[22][23][24][25][26]

- Test Organism: Commonly used species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*. [22]
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance in a nutrient-rich medium under continuous light. [22][24] Algal growth is measured over 72 hours, typically by cell counting or spectrophotometry. [23]
- Endpoint: The primary endpoints are the EC50 values for the inhibition of growth rate and yield (biomass). [23]

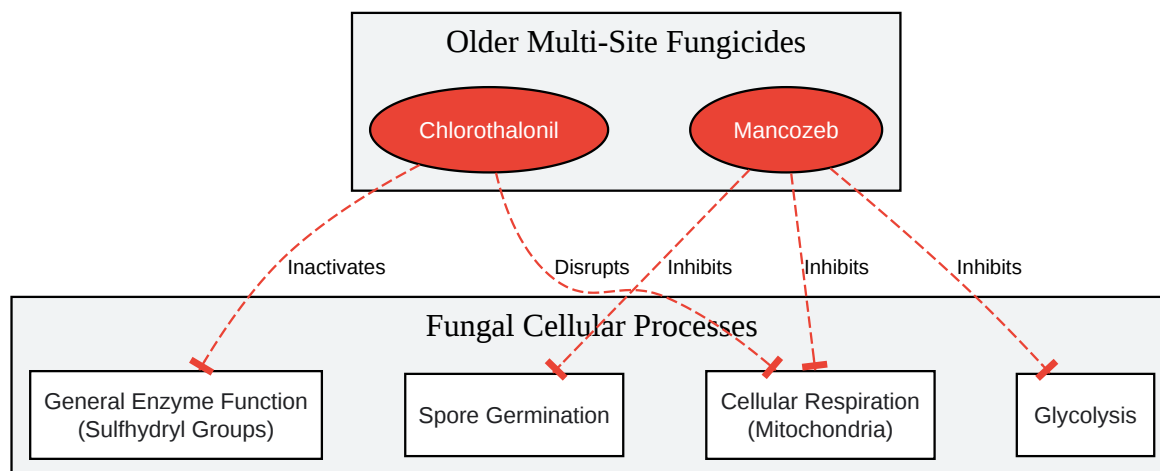
## Mandatory Visualization

The following diagrams illustrate the mode of action of **Triticonazole** and the multi-site activity of older fungicides like Chlorothalonil and Mancozeb.



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Caption: Inhibition of the fungal ergosterol biosynthesis pathway by **Triticonazole**.



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Caption: Multi-site inhibitory action of Chlorothalonil and Mancozeb on fungal cellular processes.

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